

vinyl chloroacetate chemical structure and properties

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Compound of Interest

Compound Name: Vinyl chloroacetate

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An In-depth Technical Guide to Vinyl Chloroacetate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Vinyl chloroacetate (VCA) is a versatile chemical intermediate with the CAS number 2549-51-1.[1][2] It is a colorless to light yellow liquid that is insoluble in water but soluble in organic solvents like ethanol, ether, and benzene.[1][3] This document provides a comprehensive overview of its chemical structure, properties, and relevant experimental protocols, tailored for a technical audience in research and development.

Chemical Structure and Identification

Vinyl chloroacetate is the vinyl ester of chloroacetic acid.[4] Its structure is characterized by a vinyl group attached to the carboxylate group of chloroacetic acid.

| Identifier | Value |
|-------------------|---|
| IUPAC Name | ethenyl 2-chloroacetate[1] |
| CAS Number | 2549-51-1[1] |
| Molecular Formula | C4H5ClO2[1] |
| Molecular Weight | 120.53 g/mol [1] |
| SMILES | C=COC(=O)CCl[1] |
| InChI | InChI=1S/C4H5ClO2/c1-2-7-4(6)3-5/h2H,1,3H2[1] |

Physicochemical Properties

A summary of the key physical and chemical properties of **vinyl chloroacetate** is presented below.

| Property | Value |
|--------------------------------|---|
| Appearance | Colorless to light yellow liquid[1][3] |
| Boiling Point | 136 °C (at atmospheric pressure); 37-38 °C (at 16 mmHg)[3][5] |
| Density | 1.192 g/mL at 20 °C[3] |
| Refractive Index | n _{20/D} 1.444[3][6] |
| Flash Point | 51 °C[3][7] |
| Vapor Pressure | 6.973 hPa at 20 °C[3][8] |
| Water Solubility | Insoluble/Difficult to mix in water[1][3] |
| Solubility in Organic Solvents | Soluble in ethanol, carbon tetrachloride, ether, dimethylformamide, and benzene[3][9] |

Reactivity and Hazards

Vinyl chloroacetate is a reactive and hazardous chemical. It is a flammable liquid and its vapors can form explosive mixtures with air.^{[1][10]} It is incompatible with strong oxidizing agents, acids, and bases.^{[10][11]} Reaction with acids or caustic solutions can generate heat.^[1] It is also known to be a lachrymator, causing irritation to the eyes, skin, and mucous membranes.^{[1][4]} Ingestion, inhalation, or skin absorption can be toxic.^[1]

Experimental Protocols

Synthesis of Vinyl Chloroacetate

A common method for the synthesis of **vinyl chloroacetate** is the vinylation of chloroacetic acid with acetylene in the presence of a mercury salt catalyst.^{[4][12]}

Materials:

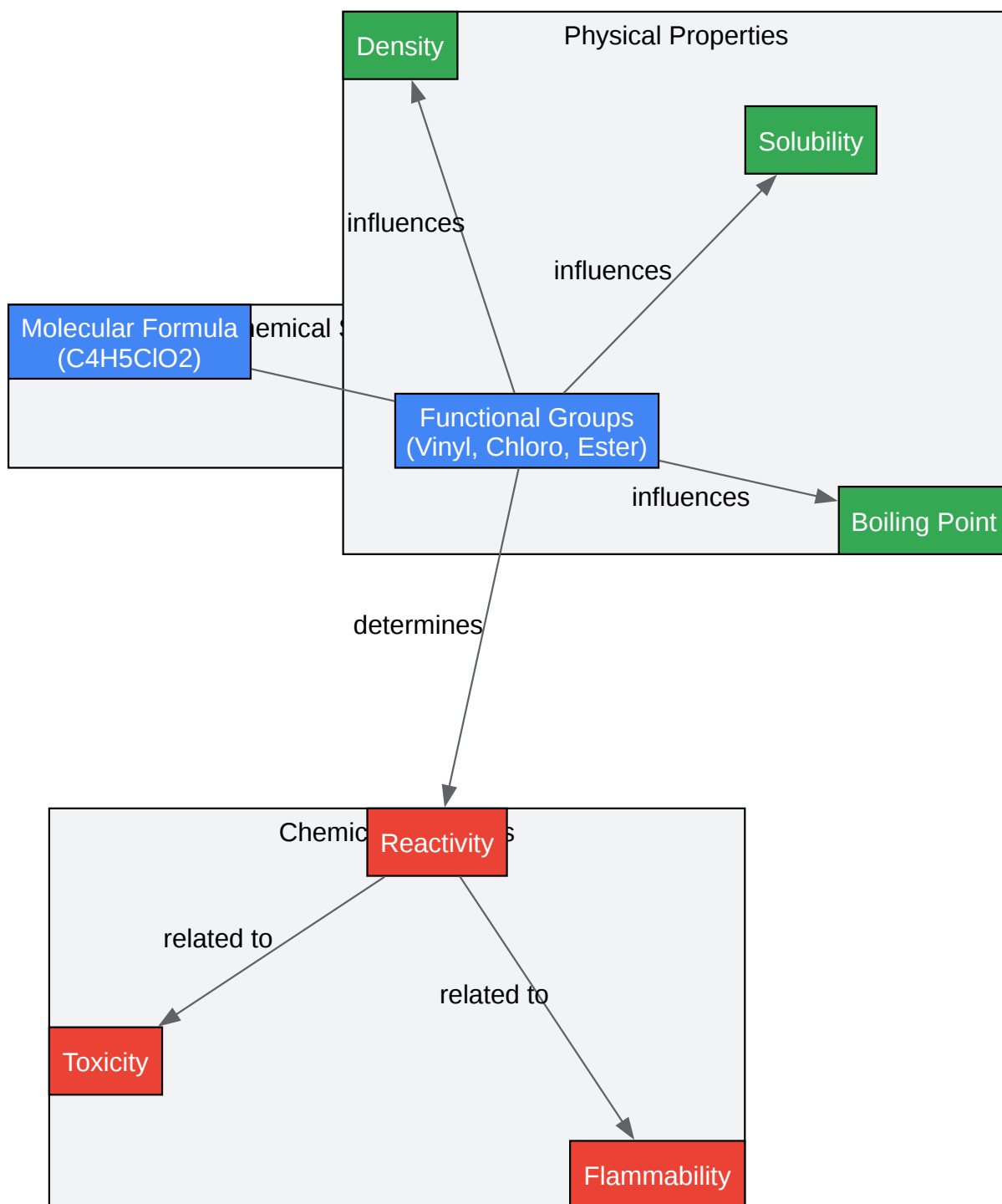
- Chloroacetic acid
- Acetylene gas
- Yellow mercuric oxide (catalyst)^[4]
- Hydroquinone (stabilizer)^[4]

Procedure (based on a literature method):^[4]

- A reaction flask is charged with chloroacetic acid, yellow mercuric oxide, and hydroquinone.
- The mixture is heated until the chloroacetic acid melts.
- A stream of acetylene gas is then passed through the reaction mixture with vigorous stirring.
- The reaction temperature is maintained, and the absorption of acetylene is monitored.
- After the reaction is complete, the crude product is separated from the catalyst.
- The product is then purified by distillation under reduced pressure.

Logical Relationships of Vinyl Chloroacetate Properties

The following diagram illustrates the interconnectedness of the chemical structure and the physical and chemical properties of **vinyl chloroacetate**.



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Interrelationships of **Vinyl Chloroacetate** Properties.

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